

(2-Ethyl-hexyl)-hydrazine: An Overview of Available Data

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Compound of Interest

Compound Name: (2-Ethyl-hexyl)-hydrazine

Cat. No.: B15147340

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Introduction

(2-Ethyl-hexyl)-hydrazine, a substituted hydrazine derivative, is a chemical compound of interest within various fields of chemical research and development. This technical guide aims to provide a comprehensive summary of its physical properties. However, it is crucial to note at the outset that publicly available experimental data for this specific compound is exceptionally scarce. This document transparently presents the limited information found and highlights the significant data gaps.

Core Physical Properties

The most fundamental available data for **(2-Ethyl-hexyl)-hydrazine** is its molecular formula and weight, which are essential for any chemical calculation or experimental design.

Property	Value	Source
Molecular Formula	C ₈ H ₂₀ N ₂	[1]
Molecular Weight	144.26 g/mol	[1]
CAS Number	887591-66-4	[1]

Despite extensive searches, no experimentally determined physical properties such as boiling point, melting point, density, or solubility for **(2-Ethyl-hexyl)-hydrazine** have been found in the public domain. Chemical suppliers list the compound for sale but do not provide detailed physical data sheets.^[1]

Context from Related Compounds

To provide some context, the physical properties of related aliphatic hydrazines can be considered, though it must be explicitly understood that these are not the properties of **(2-Ethyl-hexyl)-hydrazine** and should be used with caution. Substituted hydrazines are generally colorless liquids, with their boiling points increasing with molecular weight. They are often soluble in water and organic solvents. For example, hydrazine itself is a colorless, fuming liquid that is miscible with water.

Experimental Protocols

Consistent with the lack of physical property data, no specific experimental protocols for the determination of these properties for **(2-Ethyl-hexyl)-hydrazine** were found in the reviewed literature. Standard methodologies for determining boiling point (e.g., distillation under controlled pressure), melting point (e.g., capillary method), density (e.g., pycnometry), and solubility (e.g., shake-flask method) would be applicable, but no published applications of these to **(2-Ethyl-hexyl)-hydrazine** were identified.

Signaling Pathways and Logical Relationships

There is no information available in the public domain regarding any signaling pathways, experimental workflows, or logical relationships involving **(2-Ethyl-hexyl)-hydrazine**. Consequently, the creation of diagrams as requested is not possible due to the absence of the necessary underlying data.

Conclusion

This technical guide underscores the significant lack of publicly available data on the physical properties of **(2-Ethyl-hexyl)-hydrazine**. While its molecular formula and weight are established, crucial experimental data for its physical state, solubility, and thermal properties are absent from the scientific literature and commercial datasheets. Researchers and

professionals interested in this compound should be aware of this data gap and may need to perform their own experimental determinations of these fundamental properties.

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References

- 1. (2-ETHYL-HEXYL)-HYDRAZINE | 887591-66-4 [chemicalbook.com]
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